

# Physical and chemical properties of 4-isopropylcyclohexanone

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Compound Name: 4-Isopropylcyclohexanone

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## An In-Depth Technical Guide to 4-Isopropylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Isopropylcyclohexanone** (CAS No. 5432-85-9) is a versatile ketone that serves as a crucial intermediate in various fields of chemical synthesis, most notably in the pharmaceutical and fragrance industries.<sup>[1]</sup> Its unique molecular structure, featuring a cyclohexanone ring functionalized with an isopropyl group, provides a valuable scaffold for the creation of complex molecules. This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **4-isopropylcyclohexanone**. It also details experimental protocols for its synthesis, purification, and analysis, and illustrates its utility as a building block in the development of therapeutic agents.

### Chemical Identity and Descriptors

**4-Isopropylcyclohexanone** is a colorless to pale yellow liquid.<sup>[2]</sup> It is identified by several names and chemical identifiers, crucial for regulatory and research purposes.

Identifier	Value	Citation
IUPAC Name	4-propan-2-ylcyclohexan-1-one	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	5432-85-9	<a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O	<a href="#">[4]</a>
Molecular Weight	140.22 g/mol	<a href="#">[3]</a>
InChI Key	FPKISACHVIIMRA-UHFFFAOYSA-N	<a href="#">[4]</a>
SMILES	CC(C)C1CCC(=O)CC1	<a href="#">[4]</a>
Synonyms	4-(1-Methylethyl)cyclohexanone, 4-Isopropylcyclohexan-1-one	<a href="#">[4]</a>

## Physical and Chemical Properties

The physicochemical properties of **4-isopropylcyclohexanone** are essential for its handling, storage, and application in chemical reactions.

Property	Value	Unit	Citation
Appearance	Colorless to pale yellow clear liquid	-	<a href="#">[2]</a>
Boiling Point	214 - 214.5 (at 760 mmHg)	°C	<a href="#">[5]</a>
	94 - 96 (at 17 mmHg)	°C	<a href="#">[2]</a>
Melting Point	32.57 (estimate)	°C	<a href="#">[5]</a>
Density	0.9175 (at 18 °C)	g/cm³	<a href="#">[5]</a>
Refractive Index	1.458	-	<a href="#">[5]</a>
Flash Point	80	°C	<a href="#">[5]</a>
Vapor Pressure	0.416 (at 25 °C, est.)	mmHg	<a href="#">[2]</a>
Water Solubility	672.7 (at 25 °C, est.)	mg/L	<a href="#">[2]</a>
Solubility	Soluble in alcohol; Insoluble in water	-	<a href="#">[5]</a> <a href="#">[6]</a>
logP (o/w)	2.219 (est.)	-	<a href="#">[2]</a>

## Spectral Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **4-isopropylcyclohexanone**.

Spectroscopic Data	Key Features	Citation
<sup>13</sup> C NMR	Data available via Wiley-VCH GmbH.	<a href="#">[4]</a>
Infrared (IR) Spectrum	A prominent peak for the C=O stretch is characteristic of ketones, typically around 1710 $\text{cm}^{-1}$ .	<a href="#">[4]</a>
Mass Spectrometry (GC-MS)	NIST library data available. Top peaks (m/z): 69, 41, 43.	<a href="#">[4]</a>
Kovats Retention Index	Semi-standard non-polar: 1182; Standard polar: 1571.	<a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies are critical for the synthesis, purification, and analysis of **4-isopropylcyclohexanone** in a laboratory setting.

### Synthesis: Oxidation of 4-Isopropylcyclohexanol

A common method for synthesizing cyclohexanones is the oxidation of the corresponding alcohol. The following protocol is a representative procedure based on the oxidation of a similar substrate, cyclohexanol, using pyridinium chlorochromate (PCC).[\[5\]](#)

Materials:

- 4-Isopropylcyclohexanol
- Pyridinium chlorochromate (PCC)
- Silica Gel
- Anhydrous Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Diethyl ether

- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, magnetic stirrer, filtration apparatus

#### Procedure:

- Preparation of Reagent: Grind PCC with an equivalent weight of silica gel until a fine, free-flowing, orange powder is obtained. This improves the ease of work-up by adsorbing the chromium byproducts.[\[5\]](#)
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-isopropylcyclohexanol (1.0 eq) in anhydrous dichloromethane.
- Oxidation: Add the PCC-silica gel mixture (approx. 1.5 eq of PCC) to the solution. Stir the resulting suspension at room temperature.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Purification: Wash the filtrate with saturated sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **4-isopropylcyclohexanone**. Further purification can be achieved by fractional distillation.

## Purification: Fractional Distillation

Fractional distillation is effective for purifying **4-isopropylcyclohexanone**, especially for separating it from any remaining starting material or byproducts with different boiling points.[\[2\]](#) [\[3\]](#)

#### Apparatus:

- Round-bottom flask, heating mantle, stir bar
- Fractionating column (e.g., Vigreux)

- Distillation head with thermometer
- Condenser
- Receiving flask

**Procedure:**

- Setup: Assemble the fractional distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.[2]
- Distillation: Place the crude **4-isopropylcyclohexanone** in the distillation flask with a stir bar. Heat the flask gently.
- Fraction Collection: As the mixture heats, a ring of condensate will rise through the fractionating column. The rise should be gradual to ensure good separation.[2] Collect the fraction that distills at a constant temperature corresponding to the boiling point of **4-isopropylcyclohexanone** (e.g., 94-96 °C at 17 mmHg).[2]
- Completion: Stop the distillation before the flask goes to dryness to prevent the formation of potentially explosive peroxides.

## Analytical Characterization

GC-MS is a powerful technique for assessing the purity and confirming the identity of **4-isopropylcyclohexanone**.

**Protocol Outline:**

- Sample Preparation: Prepare a dilute solution of the purified product (e.g., 10 µg/mL) in a volatile solvent like dichloromethane or hexane.[3]
- Instrumentation:
  - Column: A non-polar capillary column (e.g., DB-5 or equivalent, 30 m x 0.25 mm I.D., 0.25 µm film thickness) is suitable.[7]

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[8]
- Oven Program: A typical temperature program would start at a low temperature (e.g., 50-60 °C), hold for a few minutes, and then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 250-280 °C).[7][8]
- Injector and Detector: Set injector and detector temperatures appropriately (e.g., 250 °C and 280 °C, respectively).[7]
- Analysis: Inject a small volume (e.g., 1 µL) of the sample. Identify the compound by its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).[4][7]

NMR spectroscopy is used for detailed structural confirmation.

#### Sample Preparation:

- Dissolution: Dissolve 5-25 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>) in a clean vial.[2][9]
- Filtration: To ensure high-resolution spectra, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.[5]
- Referencing: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing.[9]

## Applications in Drug Development

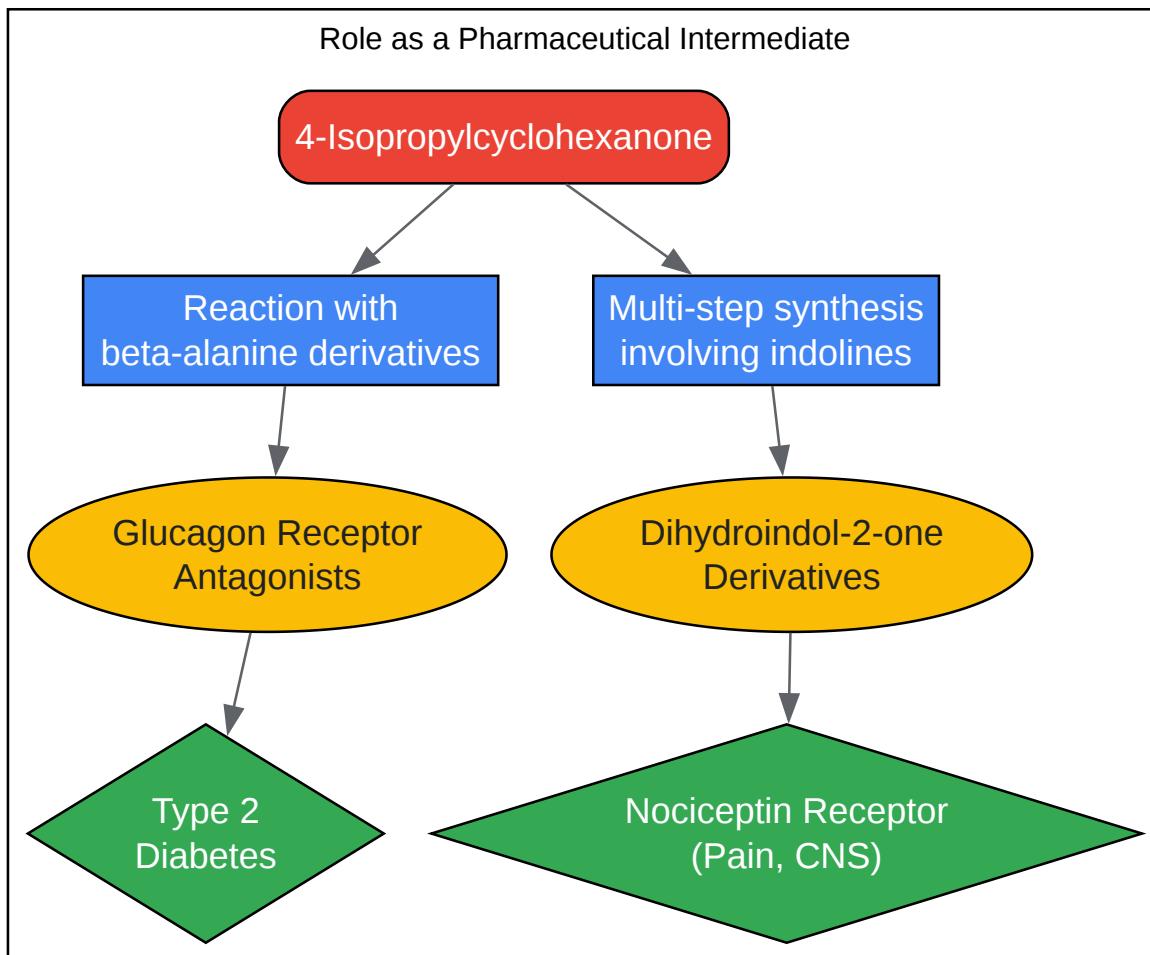
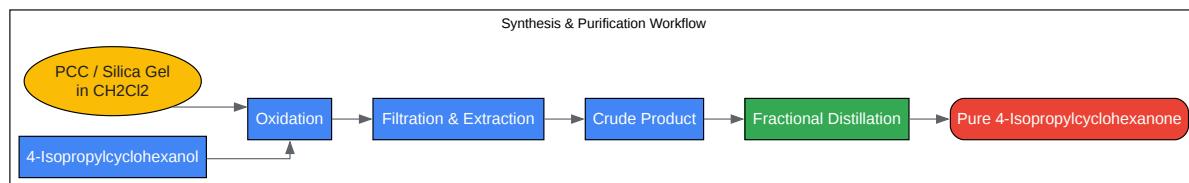
**4-Isopropylcyclohexanone** is a key building block for synthesizing compounds with significant therapeutic potential. Its ketone functionality allows for a variety of chemical transformations, making it a valuable precursor for creating diverse molecular scaffolds.

- Glucagon Receptor Antagonists: It is used in the preparation of beta-alanine derivatives that act as orally available glucagon receptor antagonists, which are investigated for the treatment of type 2 diabetes.[6][10]

- Nociceptin Receptor Ligands: The compound serves as a starting material in the synthesis of dihydroindol-2-ones, which have been developed as agonist and antagonist ligands for the nociceptin receptor, a target for pain and other neurological disorders.[7]

## Visualizations

The following diagrams illustrate key workflows and relationships involving **4-isopropylcyclohexanone**.

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